

Essential Safety and Logistics for Handling Mouse TREM-1 SCHOOL Peptide

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Compound of Interest

Compound Name: Mouse TREM-1 SCHOOL peptide

Cat. No.: B12363531

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For researchers, scientists, and drug development professionals working with **Mouse TREM-1 SCHOOL peptide** (also known as Mouse TREM-1(213–221) or GF9), adherence to proper safety and handling protocols is paramount to ensure personal safety and maintain the integrity of the product. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Personal Protective Equipment (PPE)

When handling **Mouse TREM-1 SCHOOL peptide**, especially in its lyophilized powder form, appropriate personal protective equipment should be worn to avoid inhalation, ingestion, or direct contact with skin and eyes.[1][2] The chemical, physical, and toxicological properties of this specific peptide have not been thoroughly investigated, warranting a cautious approach.[2]

Table 1: Recommended Personal Protective Equipment

PPE Category	Item	Specifications	Purpose
Hand Protection	Gloves	Chemical-resistant nitrile gloves are preferred.[3]	Prevents skin contact. Should be changed if contaminated or integrity is compromised.[3]
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.[2]	Protects eyes from splashes or dust.[2]
Body Protection	Laboratory Coat	Standard laboratory coat.	Prevents contamination of personal clothing.[3]
Respiratory Protection	Respirator	An appropriate respirator should be worn when handling the powder outside of a fume hood to avoid inhalation of dust.[2]	Prevents inhalation of the lyophilized peptide.

Experimental Protocols: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and activity of the **Mouse TREM-1 SCHOOL peptide**.

Storage of Lyophilized Peptide:

- Upon receipt, store the lyophilized peptide at -20°C or -80°C for long-term storage, away from bright light.[4][5][6]
- Keep the container tightly sealed in a dry environment to prevent moisture absorption, which can decrease stability.[4][5]

- Before opening, allow the vial to warm to room temperature to reduce moisture uptake from the air.[4][5]

Reconstitution and Storage of Peptide Solutions:

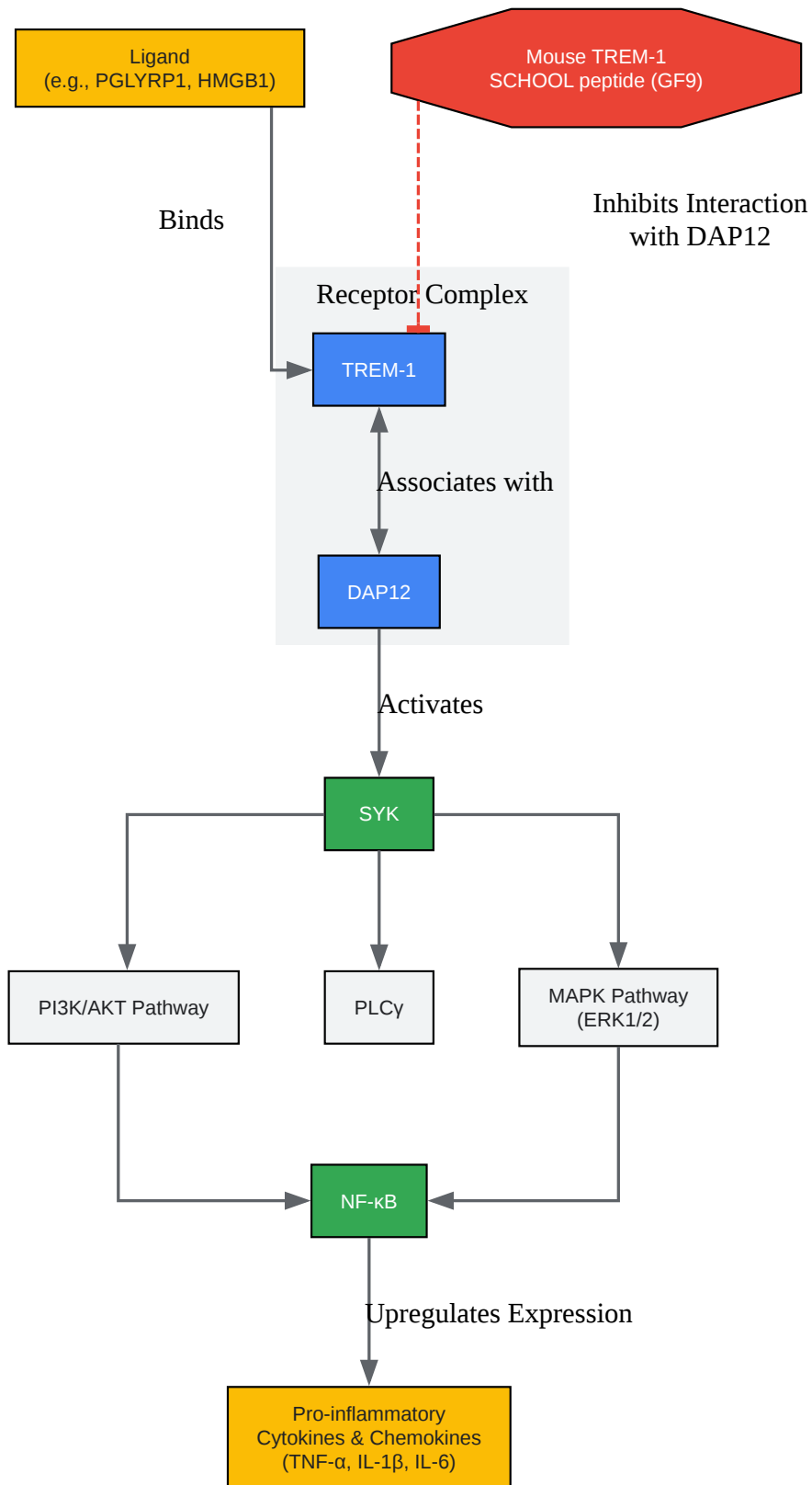
- Solvent Selection: There is no universal solvent for all peptides. It is advisable to first test the solubility of a small amount of the peptide.[6]
- Reconstitution: Use high-purity water or a recommended buffer to reconstitute the peptide in a sterile environment.[1]
- Storage of Solutions: Peptide solutions have a limited shelf life.[5][6] For storage, it is recommended to:
 - Use sterile buffers at a pH of 5-6.[5]
 - Aliquot the peptide solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the peptide.[5][6]
 - Store the aliquots at -20°C or colder.[5][6] A product-specific recommendation suggests storing stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[7]

Disposal Plan

All waste materials, including unused peptide, solutions, and contaminated consumables (e.g., pipette tips, tubes), must be disposed of in accordance with institutional, local, state, and federal environmental regulations.[1][2] Do not pour peptide solutions down the drain.[1] Contaminated materials should be placed in a designated chemical waste container.[1] One recommended method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator.[2]

TREM-1 Signaling Pathway

Mouse TREM-1 SCHOOL peptide is an inhibitor that targets the interaction between TREM-1 and its signaling partner DAP12, thereby silencing the TREM-1 signaling pathway.[7] This pathway is crucial in amplifying inflammatory responses.



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Caption: TREM-1 signaling pathway and the inhibitory action of **Mouse TREM-1 SCHOOL peptide**.

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